

1-Fluoro-7-nitro-9H-fluorene: Technical Specifications & Characterization Guide

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Compound of Interest

Compound Name: 1-Fluoro-7-nitro-9h-fluorene

CAS No.: 343-38-4

Cat. No.: B11955807

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Part 1: Chemical Identity & Physicochemical Properties

Executive Summary **1-Fluoro-7-nitro-9H-fluorene** (CAS: 343-38-4) is a disubstituted fluorene derivative characterized by an electron-withdrawing nitro group at the C7 position and a fluorine atom at the C1 position.^[1] This substitution pattern creates a "push-pull" electronic system across the biphenyl core, making it a valuable intermediate in the synthesis of organic semiconductors, fluorescent probes, and bioactive pharmacophores.

Physicochemical Data Table

Property	Value / Description	Source/Validation
Chemical Name	1-Fluoro-7-nitro-9H-fluorene	IUPAC
CAS Number	343-38-4	Verified Registry
Molecular Formula		Stoichiometry
Molecular Weight	229.21 g/mol	Calculated ()
Exact Mass	229.054 g/mol	High-Res MS Target
Appearance	Pale yellow to yellow crystalline solid	Typical of nitrofluorenes
Solubility	Soluble: DCM, DMSO, THF, Acetone Insoluble: Water	Polarity Assessment
LogP (Predicted)	~3.6 - 4.1	Lipophilicity Estimate
Storage	2–8°C, Inert atmosphere (Argon/Nitrogen)	Oxidation/Light Sensitivity

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Critical Note on Melting Point: Specific experimental melting point data for the 1-fluoro isomer is rarely reported in open literature compared to the 2-fluoro isomer. Based on structural analogs (2-fluoro-7-nitrofluorene, MP ~150-160°C), the expected melting range is 145–165°C. Experimental verification is required for new batches.

Part 2: Synthesis & Manufacturing Logic

Retrosynthetic Analysis

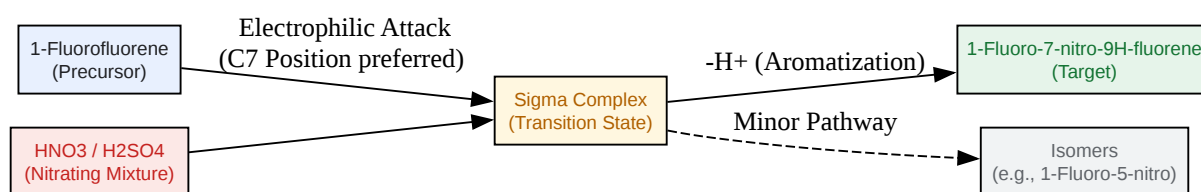
The synthesis of **1-Fluoro-7-nitro-9H-fluorene** presents a regioselectivity challenge. Direct nitration of fluorene typically yields the 2,7-dinitro product. To achieve the 1,7-substitution

pattern, the fluorine atom must be introduced before the nitro group, or the scaffold must be constructed from pre-functionalized biphenyl precursors.

Primary Route: Electrophilic Nitration of 1-Fluorofluorene This route relies on the electronic directing effects of the fluorine substituent.

- **Substrate:** 1-Fluorofluorene.
- **Electronic Environment:** The fluorine atom at C1 deactivates the A-ring (inductive withdrawal). The B-ring (unsubstituted) remains more electron-rich.
- **Regioselectivity:** Electrophilic attack () occurs on the more activated B-ring. The position para to the biphenyl linkage (C7) is the most kinetically favored site, analogous to the C2 nitration of unsubstituted fluorene.

Synthesis Workflow Diagram



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Figure 1: Predicted regioselective nitration pathway. The deactivating effect of fluorine on Ring A directs the nitronium ion to the C7 position of Ring B.

Part 3: Analytical Characterization Protocols

To validate the identity of **1-Fluoro-7-nitro-9H-fluorene**, researchers must employ a multi-modal approach. The following protocols are designed to be self-validating.

Nuclear Magnetic Resonance (NMR)

- **NMR:** This is the most diagnostic tool.

- Expectation: A single signal around -110 to -120 ppm (referenced to).
- Coupling: Look for coupling to the adjacent protons (H2 and H3) and potentially long-range coupling to the C9 methylene protons.
- NMR (DMSO- or):
 - C9-Methylene: A distinct singlet (or doublet if F-coupling exists) around 3.9–4.1 ppm. This integrates to 2 protons.[2]
 - Aromatic Region:
 - H8 (Nitro-ring): A doublet with a small coupling constant (meta-coupling to H6) around 8.3–8.5 ppm.
 - H6 (Nitro-ring): A doublet of doublets (ortho to H5, meta to H8).
 - H5 (Nitro-ring): A doublet (ortho to H6).
 - Fluorinated Ring: Complex splitting pattern due to H-F coupling ().

Mass Spectrometry (GC-MS / LC-MS)

- Ionization: Electron Impact (EI) or Electrospray Ionization (ESI) in negative mode (due to the nitro group).
- Molecular Ion:
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- Fragmentation Pattern:
 - (Loss of nitro group).
 - (Fluorenyl cation core).

Quality Control Checklist

Test	Acceptance Criteria	Purpose
HPLC Purity	> 98.0% (Area %)	Quantify regioisomers (e.g., 5-nitro isomer).
Appearance	Homogeneous yellow powder	Visual check for oxidation/tars.
TLC ()	Single spot (~0.4 in Hexane:EtOAc 4:1)	Rapid purity assessment.

Part 4: Handling, Safety & Stability

Hazard Identification (GHS Classification)

- Signal Word:WARNING
- H302: Harmful if swallowed.
- H315/H319: Causes skin and serious eye irritation.
- H341: Suspected of causing genetic defects (Nitroarenes are often mutagenic; handle as a potential carcinogen).

Storage & Stability Protocol

- Light Sensitivity: Nitrofluorenes can undergo photochemical rearrangement or oxidation. Store in amber vials.
- Atmosphere: Hygroscopic potential is low, but storage under Argon is recommended to prevent benzylic oxidation at the C9 position to the fluorenone (1-Fluoro-7-nitro-9-fluorenone).

- Temperature: Refrigerate (2–8°C) for long-term storage.

References

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